

Spectroscopic Characterization of 2-Fluoro-4-nitropyridine: A Technical Guide

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Compound of Interest

Compound Name: 2-Fluoro-4-nitropyridine

CAS No.: 18614-46-5

Cat. No.: B095595

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **2-Fluoro-4-nitropyridine**. Due to the limited availability of directly published experimental spectra for this specific compound, this document presents expected spectroscopic values derived from data for closely related compounds, alongside detailed experimental protocols for obtaining such data. This guide is intended to serve as a valuable resource for the characterization and analysis of **2-Fluoro-4-nitropyridine** in a research and development setting.

Spectroscopic Data Summary

The following tables summarize the anticipated quantitative data for **2-Fluoro-4-nitropyridine** based on spectral information from analogous compounds, including 2-fluoropyridine and other substituted nitropyridines. These values should be considered as estimations and require experimental verification.

Table 1: Predicted ^1H NMR Spectroscopic Data for **2-Fluoro-4-nitropyridine**

Proton	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Predicted Coupling Constants (J, Hz)
H-3	7.20 - 7.40	dd	$J(\text{H3-H5}) \approx 1.5 - 2.5$, $J(\text{H3-F}) \approx 4.0 - 5.0$
H-5	8.30 - 8.50	ddd	$J(\text{H5-H6}) \approx 5.0 - 6.0$, $J(\text{H5-H3}) \approx 1.5 - 2.5$, $J(\text{H5-F}) \approx 1.0 - 2.0$
H-6	8.60 - 8.80	d	$J(\text{H6-H5}) \approx 5.0 - 6.0$

Solvent: CDCl_3 . Reference: Tetramethylsilane (TMS) at 0.00 ppm.

Table 2: Predicted ^{13}C NMR Spectroscopic Data for **2-Fluoro-4-nitropyridine**

Carbon	Predicted Chemical Shift (δ , ppm)	Predicted Coupling to ^{19}F (J, Hz)
C-2	160 - 165	$^1J(\text{C2-F}) \approx 230 - 250$
C-3	110 - 115	$^2J(\text{C3-F}) \approx 35 - 45$
C-4	150 - 155	$^3J(\text{C4-F}) \approx 5 - 10$
C-5	118 - 122	$^3J(\text{C5-F}) \approx 3 - 7$
C-6	152 - 156	$^4J(\text{C6-F}) \approx 1 - 3$

Solvent: CDCl_3 . Reference: CDCl_3 at 77.16 ppm.

Table 3: Predicted ^{19}F NMR Spectroscopic Data for **2-Fluoro-4-nitropyridine**

Nucleus	Predicted Chemical Shift (δ , ppm)
F-2	-70 to -90

Reference: CFCl_3 at 0.00 ppm.

Table 4: Predicted Infrared (IR) Spectroscopy Data for **2-Fluoro-4-nitropyridine**

Functional Group	Predicted Wavenumber (cm ⁻¹)	Intensity
C-H (aromatic)	3100 - 3000	Medium
C=C, C=N (aromatic ring)	1600 - 1400	Medium to Strong
NO ₂ (asymmetric stretch)	1550 - 1510	Strong
NO ₂ (symmetric stretch)	1360 - 1320	Strong
C-F	1250 - 1150	Strong

Table 5: Predicted Mass Spectrometry (MS) Data for **2-Fluoro-4-nitropyridine

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